

Interpreting unexpected results with Pbrm1-BD2-IN-6

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Compound of Interest

Compound Name: *Pbrm1-BD2-IN-6*

Cat. No.: *B12390766*

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Technical Support Center: Pbrm1-BD2-IN-6

Welcome to the technical support center for **Pbrm1-BD2-IN-6**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on interpreting experimental results and troubleshooting common issues.

Frequently Asked Questions (FAQs)

Q1: What is **Pbrm1-BD2-IN-6** and what is its expected effect?

Pbrm1-BD2-IN-6 is a potent and selective small molecule inhibitor of the second bromodomain (BD2) of Polybromo-1 (PBRM1). PBRM1 is a key component of the PBAF chromatin remodeling complex. By inhibiting the PBRM1-BD2, this compound is expected to disrupt the interaction of the PBAF complex with acetylated histones, leading to alterations in gene expression. In many cancer cell lines, this disruption of chromatin remodeling is expected to result in an anti-proliferative effect.^{[1][2]}

Q2: In which cancer types is PBRM1 function particularly relevant?

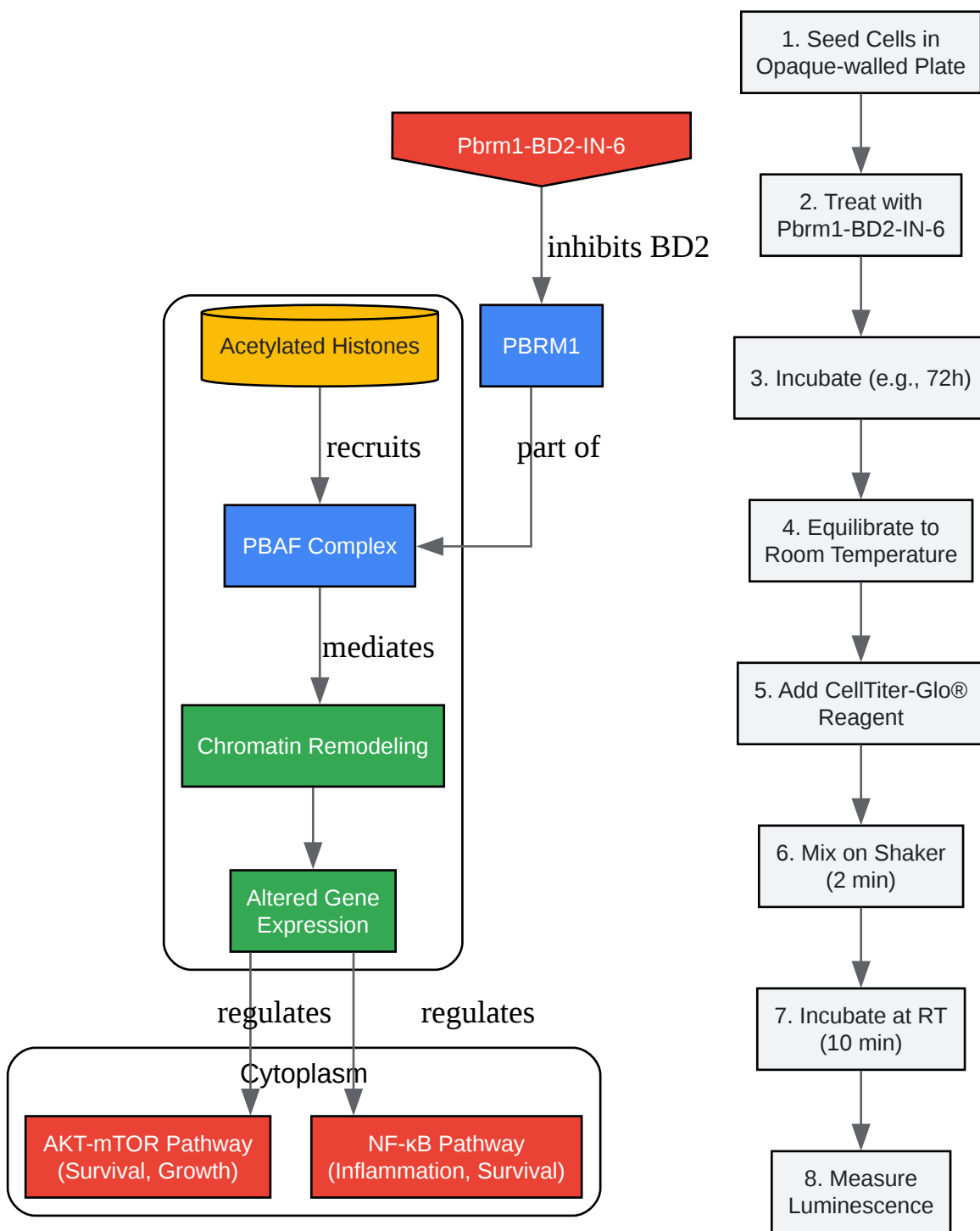
PBRM1 is one of the most frequently mutated genes in clear cell renal cell carcinoma (ccRCC).^[3] However, PBRM1 mutations and altered expression have also been identified in other cancers, including breast cancer, prostate cancer, and some lung and bile duct cancers.^[4] The cellular context is crucial, as PBRM1 can act as either a tumor suppressor or, in some contexts like prostate cancer, a tumor promoter.

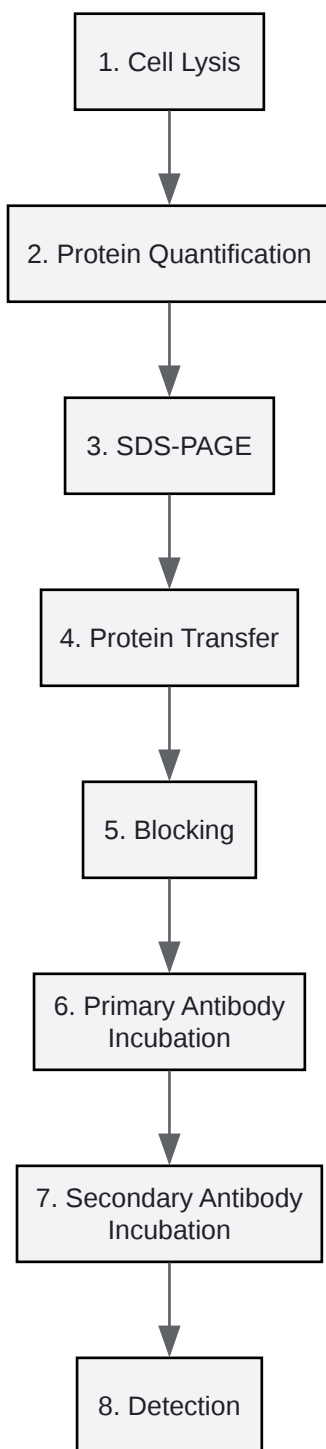
Q3: What are the known downstream signaling pathways affected by PBRM1 inhibition?

Inhibition or loss of PBRM1 can impact several key signaling pathways:

- **AKT-mTOR Pathway:** PBRM1 deficiency has been shown to activate AKT-mTOR signaling, which is a critical pathway for cell survival and proliferation.
- **NF- κ B Pathway:** Loss of PBRM1 can lead to the activation of the NF- κ B pathway, promoting inflammation and cell survival.
- **Chemokine Signaling:** PBRM1 knockdown can alter the expression of genes involved in chemokine/chemokine receptor interactions.

Below is a simplified diagram of PBRM1's role in chromatin remodeling and its impact on downstream signaling.





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